

The Pyrazole Scaffold: A Privileged Framework in Modern Drug Discovery

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Compound of Interest

Compound Name: *methyl 2-methyl-4-phenyl-2H-pyrazole-3-carboxylate*

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction: The Enduring Versatility of a Five-Membered Ring

In the landscape of medicinal chemistry, certain molecular frameworks consistently emerge in successful therapeutic agents, earning them the designation of "privileged scaffolds." The pyrazole, a five-membered aromatic heterocycle containing two adjacent nitrogen atoms, stands as a quintessential example of such a structure.^{[1][2][3]} Its remarkable versatility is evidenced by its presence in a wide array of U.S. Food and Drug Administration (FDA)-approved drugs, targeting a vast range of clinical conditions from inflammation and cancer to viral infections and neurological disorders.^{[4][5][6][7]}

The power of the pyrazole core lies in its unique physicochemical properties. It can act as both a hydrogen bond donor (at the N-1 position) and acceptor (at the N-2 position), allowing for critical interactions within the active sites of biological targets.^[5] Furthermore, the pyrazole ring can serve as a bioisostere for other aromatic rings like benzene, often leading to improved

physicochemical properties such as enhanced solubility and metabolic stability, which are crucial for developing viable drug candidates.[5] The clinical success of drugs like the anti-inflammatory agent celecoxib, the anticancer kinase inhibitor crizotinib, and the anticoagulant apixaban underscores the profound pharmacological potential embedded within this seemingly simple heterocycle.[1][4][7]

This guide provides a technical overview of the pyrazole scaffold's role in drug discovery, from fundamental synthesis strategies and key pharmacological applications to detailed experimental protocols and structure-activity relationship (SAR) analyses that drive the optimization of new chemical entities.

I. The Chemical Foundation: Synthesizing the Pyrazole Core

The construction of the pyrazole ring is a well-established field in organic chemistry, with methods ranging from classical cyclocondensations to modern multicomponent reactions (MCRs) that allow for the rapid generation of molecular diversity.[2][3][8][9]

Key Synthetic Methodologies

- **Cyclocondensation Reactions (Knorr Synthesis):** The most traditional and foundational method involves the condensation of a 1,3-dicarbonyl compound (or its equivalent) with a hydrazine derivative.[2][8] This approach is robust and widely used for creating a variety of substituted pyrazoles. The choice of hydrazine allows for the introduction of diverse substituents at the N-1 position, a key handle for modulating pharmacological activity.
- **[3+2] Cycloaddition Reactions:** This powerful strategy involves the reaction of a 1,3-dipole, such as a diazo compound or a nitrilimine, with a dipolarophile like an alkyne or alkene.[8][9] This method offers excellent control over regioselectivity and provides access to pyrazoles that may be difficult to obtain through classical condensation.
- **Multicomponent Reactions (MCRs):** MCRs are highly efficient processes where three or more reactants combine in a single pot to form the final product, incorporating diversity from each input.[9] These strategies are particularly valuable in a drug discovery setting for building libraries of structurally diverse pyrazole analogues for high-throughput screening.

- Modern Green Chemistry Approaches: Recent advancements have focused on more sustainable synthetic methods. Techniques such as microwave irradiation, ultrasonic irradiation, and the use of eco-friendly solvents or catalysts are increasingly employed to reduce reaction times, increase yields, and minimize environmental impact.^{[10][11]}

Experimental Protocol: A Representative Knorr-Type Synthesis of a 1,5-Diarylpyrazole

This protocol describes the synthesis of a diaryl-substituted pyrazole, a core structure found in many COX-2 inhibitors like Celecoxib, starting from a chalcone intermediate.

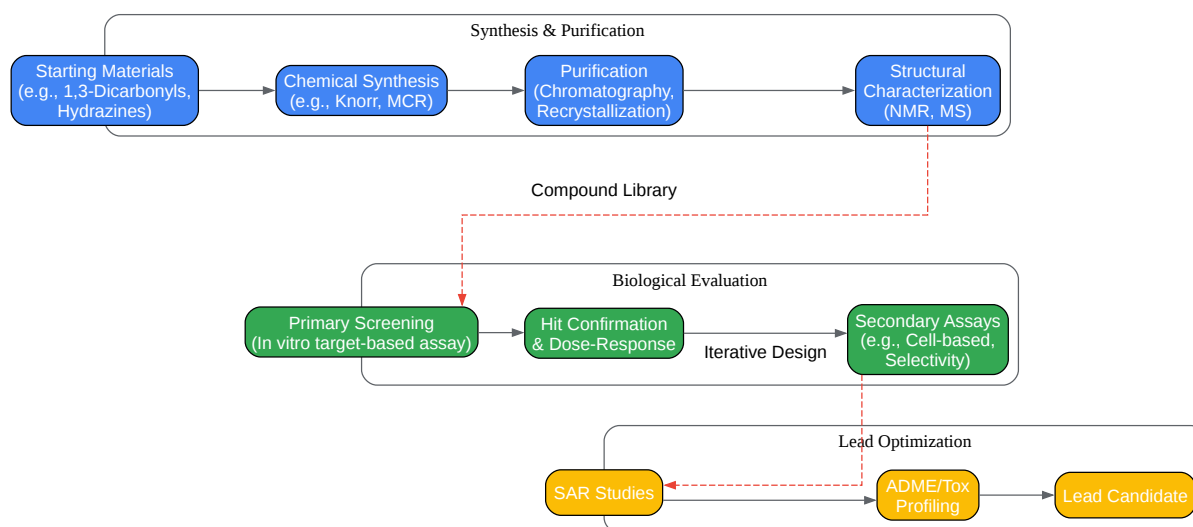
Step 1: Chalcone Synthesis (Claisen-Schmidt Condensation)

- **Reaction Setup:** In a round-bottom flask, dissolve an appropriate acetophenone (1.0 mmol) and an aromatic aldehyde (1.0 mmol) in ethanol (10 mL).
- **Catalyst Addition:** Add an aqueous solution of sodium hydroxide (NaOH, 40% w/v, 2-3 mL) dropwise while stirring the mixture at room temperature. The choice of a base catalyst is critical for deprotonating the acetophenone, initiating the condensation.
- **Reaction Execution:** Continue stirring at room temperature for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC). The formation of a precipitate often indicates product formation.
- **Work-up and Purification:** Pour the reaction mixture into crushed ice and acidify with dilute HCl to neutralize the excess base. Filter the resulting solid, wash thoroughly with water until the filtrate is neutral, and dry. Recrystallize the crude chalcone from ethanol to obtain the purified intermediate.

Step 2: Pyrazole Formation (Cyclization)

- **Reaction Setup:** Suspend the purified chalcone (1.0 mmol) in glacial acetic acid (15 mL) in a round-bottom flask equipped with a reflux condenser. Acetic acid serves as both the solvent and a catalyst for the cyclization step.
- **Hydrazine Addition:** Add a substituted hydrazine, such as phenylhydrazine hydrochloride (1.1 mmol), to the suspension.

- **Reaction Execution:** Heat the mixture to reflux (approximately 118°C) for 8-12 hours. Monitor the disappearance of the chalcone spot by TLC.
- **Work-up and Purification:** After cooling to room temperature, pour the reaction mixture into ice-cold water. Collect the precipitated solid by filtration, wash with water, and dry. Purify the crude product by recrystallization from a suitable solvent like ethanol or ethyl acetate to yield the final 1,3,5-trisubstituted pyrazole.



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General workflow for pyrazole-based drug discovery.

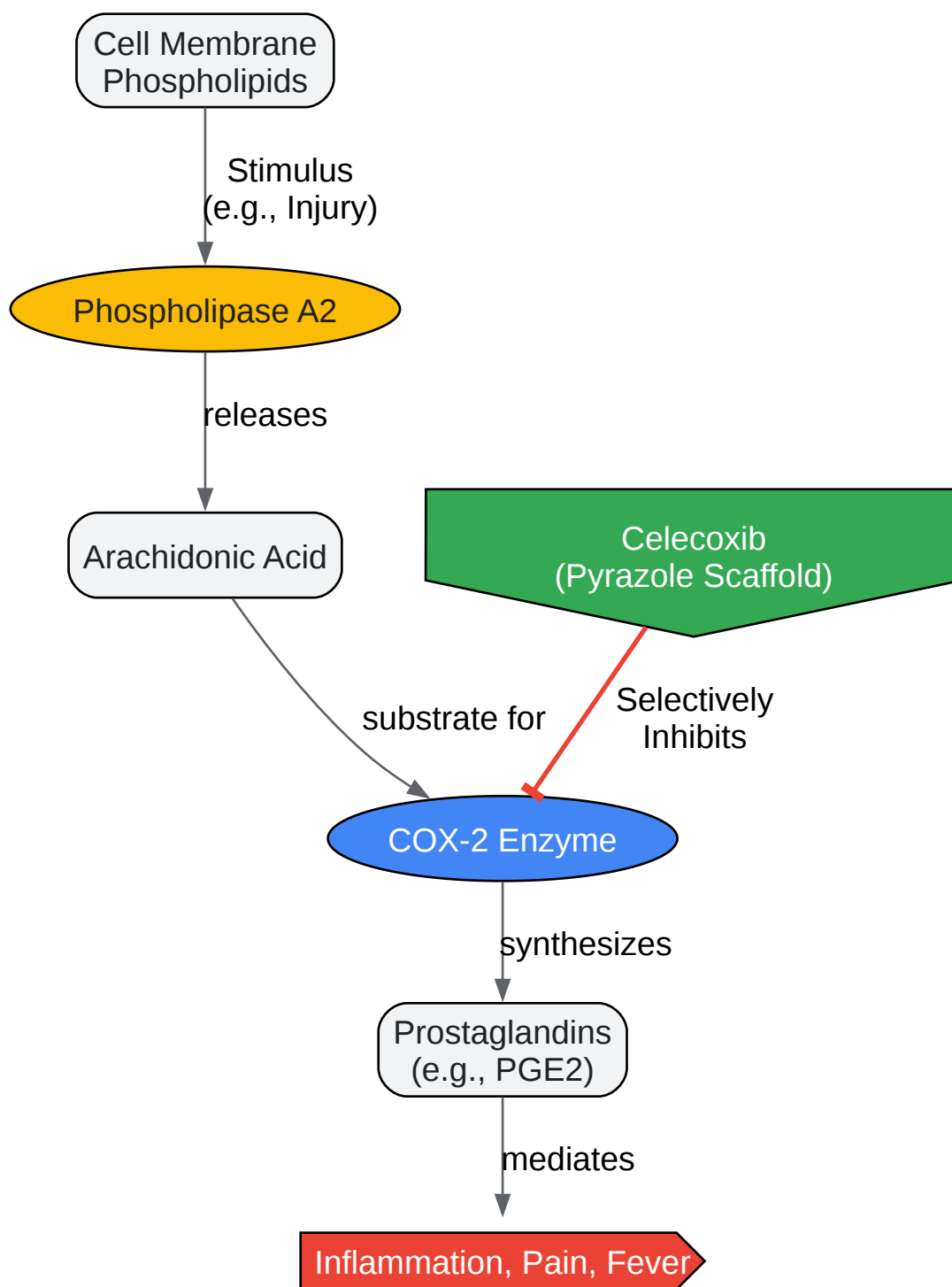
II. The Pharmacological Landscape: A Multi-Target Scaffold

The pyrazole nucleus is a versatile scaffold that has been successfully incorporated into drugs targeting a wide range of diseases.[\[1\]](#)[\[12\]](#)

Anti-inflammatory Activity: Selective COX-2 Inhibition

The development of Celecoxib (Celebrex) is a landmark achievement in rational drug design and a prime example of the pyrazole scaffold's utility.[\[6\]](#)

- **Mechanism of Action:** Celecoxib is a selective inhibitor of the cyclooxygenase-2 (COX-2) enzyme.[\[13\]](#)[\[14\]](#)[\[15\]](#) Both COX-1 and COX-2 enzymes convert arachidonic acid into prostaglandins, which are key mediators of pain and inflammation.[\[13\]](#)[\[16\]](#) However, COX-1 is constitutively expressed and plays a protective role in the gastrointestinal tract, while COX-2 is induced during inflammation.[\[14\]](#) Non-selective NSAIDs inhibit both isoforms, leading to common side effects like stomach ulcers.[\[14\]](#) Celecoxib's selectivity for COX-2 allows it to reduce inflammation and pain with a lower risk of gastrointestinal toxicity.[\[14\]](#)[\[17\]](#)
- **Structural Basis for Selectivity:** The active site of COX-2 features a hydrophilic side pocket that is absent in COX-1.[\[6\]](#)[\[14\]](#) The diaryl-substituted pyrazole core of celecoxib is designed to fit within the primary active site, while its polar benzenesulfonamide side chain extends into this secondary pocket, forming key interactions that anchor the molecule and confer its selectivity.[\[6\]](#)[\[13\]](#)[\[14\]](#)



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Mechanism of action of Celecoxib via selective COX-2 inhibition.

Anticancer Activity: Targeting Kinase Signaling

The pyrazole scaffold is a dominant feature in many modern kinase inhibitors used in oncology. [12][18] Kinases are critical regulators of cell signaling pathways that control cell growth, proliferation, and survival, and their dysregulation is a hallmark of cancer.

- Key Targets and Drugs:
 - Crizotinib (Xalkori®): An inhibitor of ALK and ROS1 tyrosine kinases, used to treat certain types of non-small cell lung cancer (NSCLC).[7][12]
 - Ruxolitinib (Jakafi®): An inhibitor of the Janus kinases (JAK1 and JAK2), used in the treatment of myelofibrosis.[7][12]
 - Encorafenib (Braftovi®): A potent inhibitor of BRAF kinase, used for melanoma with specific BRAF mutations.[18]
- Mechanism of Action: These drugs typically function as ATP-competitive inhibitors. The pyrazole core often serves as a stable anchor that forms hydrogen bonds with the "hinge region" of the kinase's ATP-binding pocket, a critical interaction for potent inhibition. The various substituents on the pyrazole ring are then tailored to interact with other regions of the active site to achieve high potency and selectivity for the target kinase over the hundreds of other kinases in the human kinome.[5]

Central Nervous System (CNS) Activity: Cannabinoid Receptor Antagonism

- Rimonabant (Acomplia): This diarylpyrazole derivative was developed as a selective antagonist or inverse agonist of the cannabinoid CB1 receptor.[19][20][21] The endocannabinoid system is involved in regulating appetite and energy metabolism.[22][23] By blocking the CB1 receptor, Rimonabant was designed to reduce appetite and was initially approved in Europe as an anti-obesity drug.[20][24]
- Clinical Challenges and Withdrawal: Despite its efficacy in promoting weight loss, Rimonabant was later withdrawn from the market due to serious psychiatric side effects, including depression and anxiety.[20][21][23] This serves as a critical case study in drug development, highlighting that even a potent and selective compound can fail if its target is involved in complex physiological processes that lead to an unacceptable safety profile.

Other Notable Applications

- **Anticoagulants:** Apixaban (Eliquis) is a factor Xa inhibitor containing a fused pyrazole core, widely used to prevent blood clots.[\[7\]](#)
- **Erectile Dysfunction:** Sildenafil (Viagra) is a potent inhibitor of phosphodiesterase type 5 (PDE5). While its core is a pyrazolo[4,3-d]pyrimidin-7-one, the pyrazole moiety is integral to its structure and activity.[\[4\]](#)[\[7\]](#)[\[25\]](#)
- **Antimicrobial Agents:** Researchers have developed numerous pyrazole derivatives with significant antibacterial and antifungal activities.[\[1\]](#)[\[26\]](#)

III. From Bench to Clinic: A Practical Guide to Pyrazole Drug Discovery

Structure-Activity Relationship (SAR) Analysis: The Key to Optimization

SAR studies are fundamental to medicinal chemistry, guiding the iterative process of modifying a hit compound to improve its potency, selectivity, and drug-like properties. For the pyrazole scaffold, SAR exploration typically involves systematically altering substituents at each available position on the ring.

- **N-1 Position:** Substitution at this position is crucial and often dictates the compound's primary interactions and overall orientation in the binding pocket. For example, in CB1 antagonists like Rimonabant, a 2,4-dichlorophenyl group at the N-1 position was found to be optimal for high affinity.[\[19\]](#)[\[27\]](#)
- **C-3 Position:** This position is often used to introduce groups that can form key hydrogen bonds or interact with specific sub-pockets. In the Rimonabant series, a piperidinyl carboxamide at C-3 provided optimal selectivity for the CB1 receptor.[\[27\]](#)
- **C-4 Position:** This position can be used to modulate the electronic properties of the ring or to introduce substituents that fine-tune binding or block metabolic degradation.
- **C-5 Position:** Similar to the N-1 position, large aryl groups are often placed here to engage in hydrophobic or π - π interactions. For potent CB1 antagonism, a para-substituted phenyl ring

at C-5 was required.^[19]

Key positions on the pyrazole scaffold for SAR modulation.

Key Experimental Protocols

The evaluation of novel pyrazole derivatives requires robust and validated biological assays. The following are representative protocols for assessing anti-inflammatory and anticancer activity.

Protocol 1: In Vitro COX-1/COX-2 Inhibition Assay

This protocol outlines a common method for determining the potency and selectivity of compounds against COX enzymes.

- **Enzyme and Substrate Preparation:** Reconstitute purified human recombinant COX-1 and COX-2 enzymes in a suitable buffer (e.g., Tris-HCl). Prepare a solution of the substrate, arachidonic acid, in ethanol.
- **Compound Preparation:** Prepare a stock solution of the test pyrazole compound in DMSO. Perform serial dilutions to create a range of concentrations for IC₅₀ determination.
- **Assay Reaction:** In a 96-well plate, add the enzyme (either COX-1 or COX-2), a heme cofactor, and the test compound at various concentrations. Include a positive control (e.g., Celecoxib) and a negative control (DMSO vehicle).
- **Initiation and Incubation:** Initiate the reaction by adding arachidonic acid to all wells. Incubate the plate at 37°C for a specified time (e.g., 10-15 minutes).
- **Detection:** Stop the reaction by adding a quenching solution. Measure the amount of prostaglandin E₂ (PGE₂) produced using a commercial ELISA (Enzyme-Linked Immunosorbent Assay) kit according to the manufacturer's instructions.
- **Data Analysis:** Calculate the percent inhibition for each compound concentration relative to the vehicle control. Plot the percent inhibition against the logarithm of the compound concentration and fit the data to a four-parameter logistic equation to determine the IC₅₀ value (the concentration required to inhibit 50% of the enzyme activity). Selectivity is determined by calculating the ratio of IC₅₀ (COX-1) / IC₅₀ (COX-2).

Protocol 2: In Vitro Kinase Inhibition Assay (e.g., for EGFR)

This protocol describes a method to assess the inhibitory activity of compounds against a target kinase.^[9]

- **Reagents Preparation:** Obtain recombinant human EGFR kinase. Prepare solutions of the kinase substrate (a synthetic peptide) and ATP in a kinase reaction buffer.
- **Compound Preparation:** Prepare serial dilutions of the test pyrazole compounds in DMSO.
- **Kinase Reaction:** In a 96-well plate, add the EGFR enzyme, the test compound dilutions, and the peptide substrate. Include positive (e.g., Erlotinib) and negative (DMSO) controls.
- **Initiation and Incubation:** Start the reaction by adding ATP. Incubate the plate at room temperature for 60-90 minutes to allow for phosphorylation of the substrate.
- **Detection:** Stop the reaction and measure the amount of phosphorylated substrate. A common method is to use an antibody that specifically recognizes the phosphorylated form of the peptide in a luminescence- or fluorescence-based readout system.
- **Data Analysis:** Calculate the percent inhibition for each concentration and determine the IC₅₀ value as described for the COX assay.

IV. Case Studies: FDA-Approved Pyrazole Drugs

The following table summarizes key information for several landmark drugs built upon the pyrazole scaffold.

Drug Name (Brand)	Pyrazole Core Type	Primary Target(s)	Therapeutic Indication	Year of First FDA Approval
Celecoxib (Celebrex)	Diaryl-substituted	Cyclooxygenase-2 (COX-2)	Inflammation, Arthritis[1][14]	1998
Sildenafil (Viagra)	Pyrazolo[4,3-d]pyrimidinone	Phosphodiesterase 5 (PDE5)	Erectile Dysfunction[4][7]	1998
Rimonabant (Acomplia)	Diaryl-substituted	Cannabinoid Receptor 1 (CB1)	Obesity (Withdrawn)[1][21]	N/A (Approved in Europe 2006)
Ruxolitinib (Jakafi)	Disubstituted	Janus Kinase 1/2 (JAK1/2)	Myelofibrosis[7][12]	2011
Crizotinib (Xalkori)	Disubstituted	ALK, ROS1, MET Kinases	Non-Small Cell Lung Cancer[7][12]	2011
Apixaban (Eliquis)	Fused Pyrazole-Lactam	Factor Xa	Anticoagulation[4][7]	2012

V. Conclusion and Future Directions

The pyrazole scaffold has unequivocally proven its value in drug discovery, serving as the foundation for numerous blockbuster drugs across diverse therapeutic areas.[1][6] Its synthetic tractability and favorable physicochemical properties make it an enduringly attractive starting point for medicinal chemists.

The future of pyrazole-based drug discovery is bright and continues to evolve. Emerging areas include:

- Targeted Protein Degradation: Incorporating pyrazole moieties into novel therapeutic modalities like Proteolysis-Targeting Chimeras (PROTACs).
- Multi-Target-Directed Ligands: Designing single molecules with pyrazole cores that can modulate multiple targets simultaneously, a potential strategy for complex diseases like cancer and neurodegeneration.[6]

- AI-Driven Drug Design: Utilizing artificial intelligence and machine learning to predict the activity of virtual pyrazole libraries, accelerating the discovery of new lead compounds.[6]

As our understanding of disease biology deepens, the privileged pyrazole scaffold will undoubtedly continue to be a central element in the design and development of the next generation of innovative medicines.

References

- Celebrex (Celecoxib) Pharmacology. News-Medical.Net. Accessed March 14, 2026. [\[Link\]](#)
- Celecoxib. Wikipedia. Accessed March 14, 2026. [\[Link\]](#)
- Ghlichloo, I., & Gerriets, V. Celecoxib. In: StatPearls [Internet]. StatPearls Publishing; 2024. Accessed March 14, 2026. [\[Link\]](#)
- Gomha, S. M., et al. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review. Molecules. 2018;23(1):134. [\[Link\]](#)
- Kumar, R., Sharma, R., & Sharma, D. K. Pyrazole; A Privileged Scaffold of Medicinal Chemistry: A Comprehensive Review. Current Topics in Medicinal Chemistry. 2023;23(22):2097-2115. [\[Link\]](#)
- Celecoxib Pathway, Pharmacodynamics. ClinPGx. Accessed March 14, 2026. [\[Link\]](#)
- Pyrazole Scaffold: A Remarkable Tool in Drug Development. International Journal of Pharmaceutical Sciences and Research. 2022;13(11):4334-4345. [\[Link\]](#)
- Pyrazole Scaffolds Having Promising Pharmacological Potential: A Review. Mini-Reviews in Medicinal Chemistry. 2023;23(15):1694-1711. [\[Link\]](#)
- Kaur, N., et al. Structure-activity relationships of pyrazole derivatives as potential therapeutics for immune thrombocytopenias. Bioorganic & Medicinal Chemistry. 2014;22(9):2739-2752. [\[Link\]](#)
- CELEBREX celecoxib capsules Cardiovascular Risk. U.S. Food and Drug Administration. Accessed March 14, 2026. [\[Link\]](#)

- Gomha, S. M., et al. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review. *Molecules*. 2018;23(1):134. [[Link](#)]
- Lan, R., et al. Structure-activity relationships of pyrazole derivatives as cannabinoid receptor antagonists. *Journal of Medicinal Chemistry*. 1999;42(5):769-776. [[Link](#)]
- Lan, R., et al. Structure–Activity Relationships of Pyrazole Derivatives as Cannabinoid Receptor Antagonists. *Journal of Medicinal Chemistry*. 1999;42(5):769-776. [[Link](#)]
- An Insight into the Structure-activity Relationship of Benzimidazole and Pyrazole Derivatives as Anticancer Agents. *Current Medicinal Chemistry*. 2024. [[Link](#)]
- Recent advances in the synthesis of anticancer pyrazole derivatives using microwave, ultrasound, and mechanochemical techniques. *RSC Medicinal Chemistry*. 2024. [[Link](#)]
- Li, Y., et al. Pyrazole-containing pharmaceuticals: target, pharmacological activity, and their SAR studies. *RSC Medicinal Chemistry*. 2022;13(9):1021-1053. [[Link](#)]
- Pyrazole Scaffold: Strategies toward the Synthesis and Their Applications. *IntechOpen*. 2022. [[Link](#)]
- pyrazole derivatives: privileged heterocycles in medicinal chemistry a comprehensive review. *International Journal of Novel Research and Development*. 2025. [[Link](#)]
- Figure 1: Different reported drugs containing the pyrazole scaffold. *ResearchGate*. Accessed March 14, 2026. [[Link](#)]
- What is the mechanism of Rimonabant?. *Patsnap Synapse*. 2024. [[Link](#)]
- Structure–Activity Relationships on Highly Functionalized Pyrazole Hydrazones and Amides as Antiproliferative and Antioxidant Agents. *Molecules*. 2024;29(9):1989. [[Link](#)]
- A Facile and Improved Synthesis of Sildenafil (Viagra) Analogs Through Solid Support Microwave Irradiation Possessing Tyrosinase Inhibitory Potential, Their Conformational Analysis and Molecular Dynamics Simulation Studies. *Molecules*. 2015;20(10):18967-18987. [[Link](#)]

- Comparison of various synthesis methods and synthesis parameters of pyrazoline derivatives. International Journal of Applied Pharmaceutics. 2022;14(5):45-51. [\[Link\]](#)
- Kumar, B., et al. Pyrazole in drug development: a medicinal-chemistry based analysis of USFDA-approved drugs in last decade. Medicinal Chemistry Research. 2025. [\[Link\]](#)
- Rimonabant. Practical Diabetes International. 2009;26(6):246-247. [\[Link\]](#)
- A Facile, Improved Synthesis of Sildenafil and Its Analogues. Molecules. 2015;20(10):18967-18987. [\[Link\]](#)
- Design, synthesis of novel pyrazole derivatives and demonstrate their biological activity as drug candidates. Chemical Review and Letters. 2025;8:867-882. [\[Link\]](#)
- Rimonabant. Wikipedia. Accessed March 14, 2026. [\[Link\]](#)
- Chemical structure of Sildenafil 134 and Sildenafil analog 135. ResearchGate. Accessed March 14, 2026. [\[Link\]](#)
- Direct application of method in preparation of pyrazole analogue of sildenafil. ResearchGate. Accessed March 14, 2026. [\[Link\]](#)
- Pyrazole: an emerging privileged scaffold in drug discovery. Future Medicinal Chemistry. 2023;15(21):2011-2032. [\[Link\]](#)
- Rimonabant: a cannabinoid receptor type 1 blocker for management of multiple cardiometabolic risk factors. Vascular Health and Risk Management. 2006;2(2):105-112. [\[Link\]](#)
- Advances in Pyrazole as an Active Fragment for Herbicide Discovery. Journal of Agricultural and Food Chemistry. 2025. [\[Link\]](#)
- Chemistry and Pharmacological Activities of Pyrazole and Pyrazole Derivatives. International Journal of Pharmaceutical Sciences Review and Research. 2020;64(2):1-10. [\[Link\]](#)
- Padwal, R. S., & Majumdar, S. R. Cannabinoid-1 Receptor Antagonist, Rimonabant, for Management of Obesity and Related Risks. Circulation. 2006;114(9):988-998. [\[Link\]](#)

- Current status of pyrazole and its biological activities. Journal of Basic and Clinical Pharmacy. 2017;8(Suppl 1):S1. [[Link](#)]
- PYRAZOLE DERIVATIVES IN DRUG DISCOVERY: BIOLOGICAL ACTIVITIES, STRUCTURE-ACTIVITY RELATIONSHIPS, AND COMPUTATIONAL PERSPECTIVES. ResearchGate. 2026. [[Link](#)]
- Therapeutic Potential of Pyrazole Containing Compounds: an Updated Review. ResearchGate. 2024. [[Link](#)]
- Recent Advances in the Development of Pyrazole Derivatives as Anticancer Agents. Current Issues in Molecular Biology. 2023;45(8):6667-6695. [[Link](#)]

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Sources

- [1. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review \[mdpi.com\]](#)
- [2. Pyrazole Scaffold: Strategies toward the Synthesis and Their Applications | IntechOpen \[intechopen.com\]](#)
- [3. chemrevlett.com \[chemrevlett.com\]](#)
- [4. benthamdirect.com \[benthamdirect.com\]](#)
- [5. Pyrazole-containing pharmaceuticals: target, pharmacological activity, and their SAR studies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. ijnrd.org \[ijnrd.org\]](#)
- [7. Pyrazole: an emerging privileged scaffold in drug discovery - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [10. Recent advances in the synthesis of anticancer pyrazole derivatives using microwave, ultrasound, and mechanochemical techniques - RSC Advances \(RSC Publishing\)](#)

[\[pubs.rsc.org\]](https://pubs.rsc.org)

- 11. Comparison of various synthesis methods and synthesis parameters of pyrazoline derivatives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 12. globalresearchonline.net [globalresearchonline.net]
- 13. news-medical.net [news-medical.net]
- 14. Celecoxib - Wikipedia [en.wikipedia.org]
- 15. Celecoxib - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 16. ClinPGx [clinpgx.org]
- 17. accessdata.fda.gov [accessdata.fda.gov]
- 18. researchgate.net [researchgate.net]
- 19. Structure-activity relationships of pyrazole derivatives as cannabinoid receptor antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. What is the mechanism of Rimonabant? [synapse.patsnap.com]
- 21. Rimonabant - Wikipedia [en.wikipedia.org]
- 22. wileymicrositebuilder.com [wileymicrositebuilder.com]
- 23. ahajournals.org [ahajournals.org]
- 24. Rimonabant: a cannabinoid receptor type 1 blocker for management of multiple cardiometabolic risk factors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. A Facile, Improved Synthesis of Sildenafil and Its Analogues | MDPI [mdpi.com]
- 26. eurekaselect.com [eurekaselect.com]
- 27. pubs.acs.org [pubs.acs.org]
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